

Handling and storage guidelines for 5-Bromo-2-chlorophenol

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Compound of Interest

Compound Name: 5-Bromo-2-chlorophenol

Cat. No.: B068879

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Application Notes and Protocols: 5-Bromo-2-chlorophenol

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling, storage, and use of **5-Bromo-2-chlorophenol** in a laboratory setting. The information is compiled to ensure the safety of personnel and the integrity of research outcomes.

Chemical and Physical Properties

5-Bromo-2-chlorophenol is a halogenated aromatic compound utilized as an intermediate in the synthesis of pharmaceuticals and other bioactive molecules.^{[1][2]} Its physical and chemical properties are summarized below.

Property	Value	Reference
Molecular Formula	C ₆ H ₄ BrClO	[3]
Molecular Weight	207.45 g/mol	[3]
Appearance	White to cream or pale brown crystals or powder	[2][4]
Melting Point	54.0-60.0°C	[4]
Solubility	Moderately soluble in organic solvents like ethanol, chloroform, and acetone; limited solubility in water.	[2]
CAS Number	183802-98-4	[3]

Safety and Hazard Information

5-Bromo-2-chlorophenol is classified as a hazardous substance.[3] Adherence to safety guidelines is critical.

GHS Hazard Classification:[3]

- Acute Toxicity, Oral (Harmful if swallowed)
- Acute Toxicity, Dermal (Harmful in contact with skin)
- Skin Irritation (Causes skin irritation)
- Serious Eye Irritation (Causes serious eye irritation)

Hazard Statement	Precautionary Measures
H302: Harmful if swallowed	Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling. If swallowed, call a poison center or doctor. Rinse mouth.
H312: Harmful in contact with skin	Wear protective gloves and clothing. If on skin, wash with plenty of water. Call a poison center or doctor if you feel unwell.
H315: Causes skin irritation	Wear protective gloves. If skin irritation occurs, get medical advice. Take off contaminated clothing and wash it before reuse.
H319: Causes serious eye irritation	Wear eye protection/face protection. If in eyes, rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.

Handling and Storage Guidelines

Proper handling and storage are essential to maintain the chemical's stability and prevent exposure.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.[\[5\]](#)
- Avoid generating dust.[\[6\]](#)
- Use personal protective equipment (PPE) as specified in the table below.
- Avoid contact with skin, eyes, and clothing.[\[5\]](#)
- Wash hands thoroughly after handling.[\[7\]](#)
- Keep containers securely sealed when not in use.[\[6\]](#)

Storage:

- Store in a cool, dry, and well-ventilated area.[\[5\]](#)[\[6\]](#)
- Keep containers tightly closed.[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Store away from incompatible materials and foodstuff containers.[\[6\]](#)
- Protect containers from physical damage.[\[6\]](#)
- Some suppliers recommend storing under an inert atmosphere like argon.[\[6\]](#)

Parameter	Guideline
Storage Temperature	Cool, room temperature
Container	Original, tightly sealed container. Lined metal or plastic pails are suitable. [6]
Incompatibilities	Strong oxidizing agents.
Atmosphere	Store in a dry environment. Some sources suggest storing under argon. [6]

Personal Protective Equipment (PPE)

A comprehensive PPE plan is mandatory when handling **5-Bromo-2-chlorophenol**.

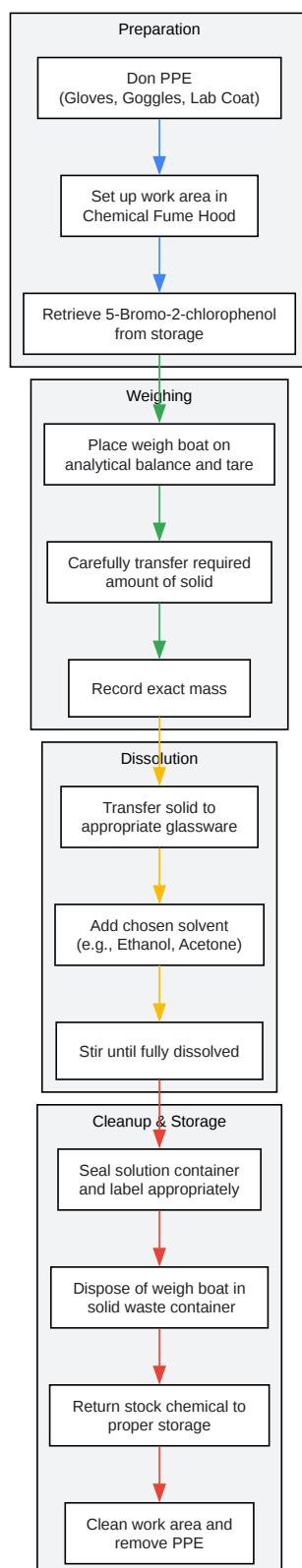
Equipment	Specification
Eye/Face Protection	Safety glasses with side-shields or chemical goggles. [5] A face shield may be appropriate for larger quantities.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). Lab coat or other protective clothing. [5]
Respiratory Protection	For operations that may generate dust, a NIOSH-approved respirator with a particulate filter is recommended. [6]

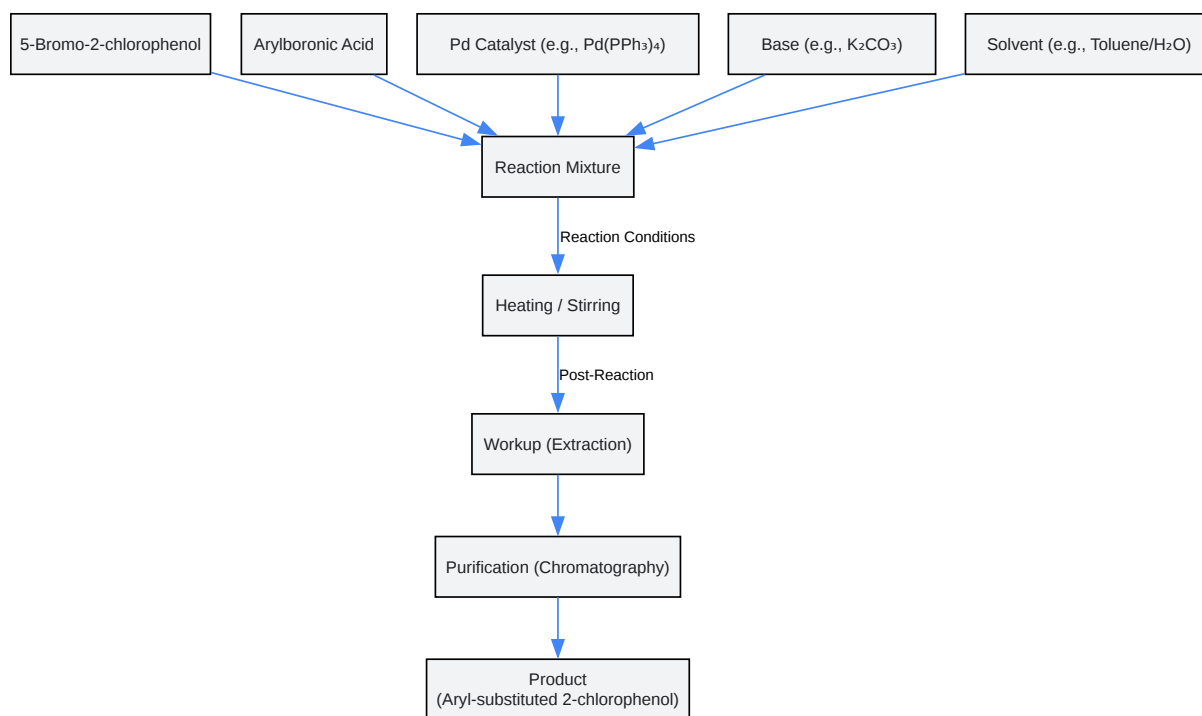
Experimental Protocols

Protocol 1: General Procedure for Weighing and Preparing a Solution

This protocol outlines the steps for safely weighing **5-Bromo-2-chlorophenol** and preparing a stock solution.

Workflow Diagram:





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